

# IR-825: A Technical Guide to its Spectroscopic Properties and Applications

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## Compound of Interest

Compound Name: **IR-825**

Cat. No.: **B12498830**

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## Introduction

**IR-825** is a near-infrared (NIR) cyanine dye that has garnered significant attention in biomedical research, particularly in the fields of bioimaging and photothermal therapy. Its strong absorbance and fluorescence in the NIR window (700-900 nm) allow for deep tissue penetration of light, a crucial attribute for *in vivo* applications. This technical guide provides a comprehensive overview of the absorbance and emission spectra of **IR-825**, detailed experimental protocols for their characterization, and a summary of its key photophysical properties.

## Photophysical Properties of IR-825

The photophysical characteristics of a fluorescent dye are critical for its application. While specific quantitative data such as the molar extinction coefficient and quantum yield for **IR-825** are not readily available in publicly accessible literature, this section summarizes its known spectral properties.

Property	Value	Solvent/Conditions
Peak Absorbance ( $\lambda_{\text{max}}$ , $\text{abs}_{\text{abs}}$ )	~810 nm	Dichloromethane, Methanol, DMF, DMSO
Peak Emission ( $\lambda_{\text{max}}$ , $\text{em}_{\text{em}}$ )	~830 nm	Dichloromethane, Methanol, DMF, DMSO
Excitation for NIR Emission	~780 nm	Not specified
Stokes Shift	~20 nm	Calculated from Abs/Em maxima
Molar Extinction Coefficient ( $\epsilon$ )	Data not available	-
Fluorescence Quantum Yield ( $\Phi_{\text{F}}$ )	Data not available	-

Note: The exact spectral maxima and photophysical properties can be influenced by the solvent environment and conjugation to other molecules.

## Experimental Protocols

Accurate characterization of the absorbance and emission spectra of **IR-825** is fundamental for its effective use. Below are detailed methodologies for these measurements.

### Measurement of Absorbance Spectrum

**Objective:** To determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ,  $\text{abs}_{\text{abs}}$ ) and the molar extinction coefficient ( $\epsilon$ ) of **IR-825**.

**Materials:**

- **IR-825**
- Spectroscopic grade solvent (e.g., Dimethyl sulfoxide (DMSO), Methanol, or Dichloromethane)
- UV-Vis-NIR spectrophotometer

- Quartz cuvettes (1 cm path length)
- Volumetric flasks and pipettes

Procedure:

- Stock Solution Preparation: Accurately weigh a small amount of **IR-825** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of a specific concentration (e.g., 1 mM). Ensure complete dissolution.
- Serial Dilutions: Prepare a series of dilutions from the stock solution to obtain a range of concentrations (e.g., 1  $\mu$ M, 5  $\mu$ M, 10  $\mu$ M, 15  $\mu$ M, 20  $\mu$ M).
- Spectrophotometer Setup: Turn on the spectrophotometer and allow the lamp to warm up. Set the wavelength range to scan from 600 nm to 900 nm.
- Blank Measurement: Fill a quartz cuvette with the pure solvent to be used as a blank. Place the cuvette in the spectrophotometer and record a baseline spectrum.
- Sample Measurement: Starting with the lowest concentration, rinse the cuvette with the sample solution, then fill it and place it in the spectrophotometer. Record the absorbance spectrum.
- Repeat for all concentrations.
- Data Analysis:
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ,  $\text{abs}_{\text{—}}$ ).
  - To determine the molar extinction coefficient, plot a graph of absorbance at  $\lambda_{\text{max}}$ ,  $\text{abs}_{\text{—}}$  versus concentration. According to the Beer-Lambert law ( $A = \epsilon cl$ , where  $A$  is absorbance,  $\epsilon$  is the molar extinction coefficient,  $c$  is the concentration, and  $l$  is the path length), the slope of the linear fit will be the molar extinction coefficient.

## Measurement of Emission Spectrum and Quantum Yield

Objective: To determine the wavelength of maximum emission ( $\lambda_{\text{max}}$ ,  $\text{em}_{\text{—}}$ ) and the fluorescence quantum yield ( $\Phi_{\text{F}}$ ) of **IR-825**.

## Materials:

- **IR-825** solution of known absorbance at the excitation wavelength
- A reference fluorophore with a known quantum yield in the NIR range (e.g., IR-26 in 1,2-dichloroethane,  $\Phi_F = 0.005$ )[1]
- Spectrofluorometer with a near-infrared detector
- Quartz cuvettes (1 cm path length)

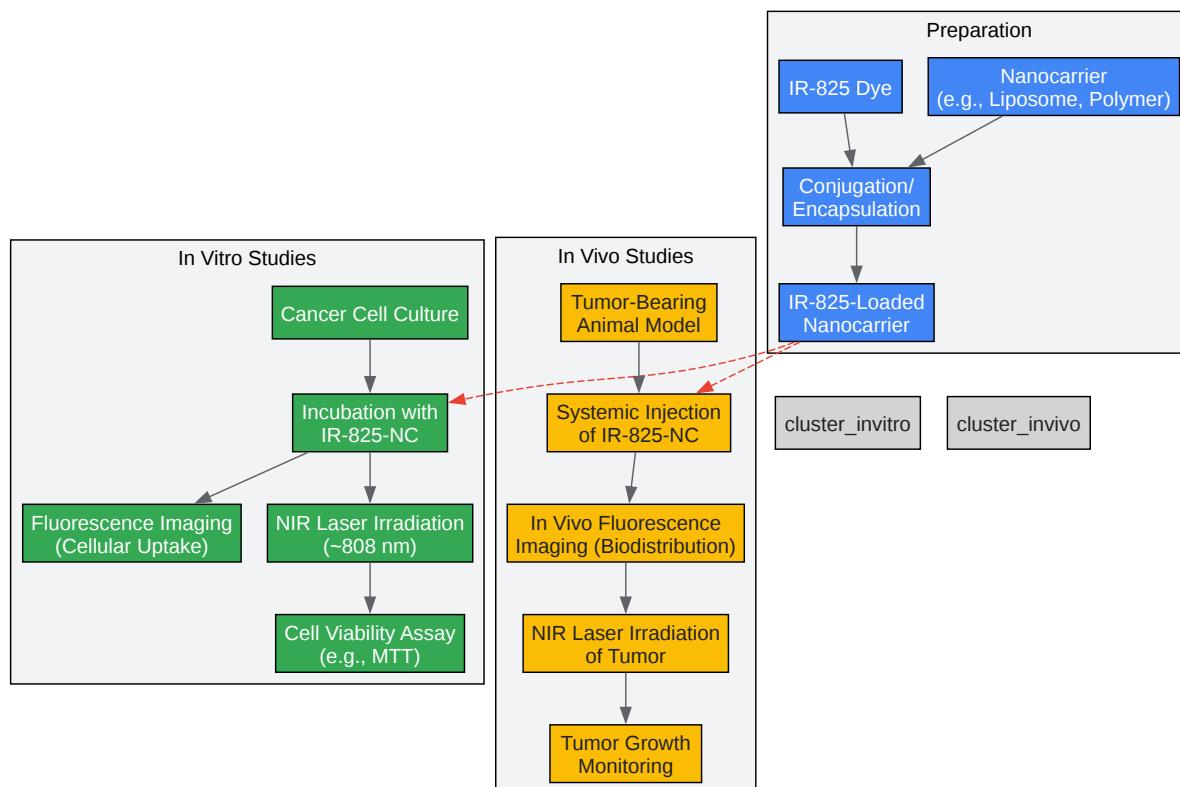
## Procedure:

- Sample Preparation: Prepare a dilute solution of **IR-825** in the chosen solvent. The absorbance of this solution at the excitation wavelength should be low (typically < 0.1) to avoid inner filter effects.
- Reference Standard Preparation: Prepare a solution of the reference standard in its appropriate solvent, with a similar low absorbance at the same excitation wavelength.
- Spectrofluorometer Setup:
  - Turn on the spectrofluorometer and allow the excitation source to stabilize.
  - Set the excitation wavelength to a value near the absorbance maximum of **IR-825** (e.g., 780 nm).
  - Set the emission scan range to cover the expected fluorescence of **IR-825** (e.g., 800 nm to 900 nm).
  - Adjust the excitation and emission slit widths to obtain a good signal-to-noise ratio without saturating the detector.
- Blank Measurement: Record the emission spectrum of the pure solvent.
- Sample and Reference Measurement:
  - Record the emission spectrum of the **IR-825** solution.

- Without changing the instrument settings, record the emission spectrum of the reference standard.
- Data Analysis:
  - Subtract the solvent background from both the sample and reference spectra.
  - Integrate the area under the emission curves for both the **IR-825** sample and the reference standard.
  - The quantum yield of **IR-825** can be calculated using the following equation:  $\Phi_F, \text{sample} = \Phi_F, \text{ref} * (I_{\text{sample}} / I_{\text{ref}}) * (A_{\text{ref}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{ref}}^2)$  Where:
    - $\Phi_F$  is the fluorescence quantum yield
    - $I$  is the integrated emission intensity
    - $A$  is the absorbance at the excitation wavelength
    - $n$  is the refractive index of the solvent

## Application Workflow: Imaging-Guided Photothermal Therapy

**IR-825** is frequently utilized in preclinical research for imaging-guided photothermal therapy (PTT) of cancer. The following diagram illustrates a typical experimental workflow.

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## References

- 1. Near-infrared fluorescence imaging in the largely unexplored window of 900-1,000 nm - PMC [pmc.ncbi.nlm.nih.gov]
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